

Preparation of Divin Stock Solutions: Application Notes and Protocols

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Compound of Interest

Compound Name: *Divin*

Cat. No.: *B1662691*

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Introduction

Divin is a small molecule inhibitor of bacterial cell division that presents a promising avenue for the development of novel antimicrobial agents. It functions by disrupting the assembly of late-stage division proteins, leading to a reduction in peptidoglycan remodeling at the division site and ultimately blocking cytoplasmic compartmentalization.[1][2][3] Notably, its mechanism of action is distinct from many other division inhibitors as it does not directly interact with the tubulin homolog FtsZ.[1][3] This unique characteristic makes **Divin** a valuable tool for studying the intricacies of bacterial cell division and a potential candidate for therapeutic development. Accurate and consistent preparation of **Divin** stock solutions is paramount for obtaining reliable and reproducible experimental results. This document provides detailed protocols and data for the preparation, storage, and handling of **Divin** stock solutions.

Quantitative Data Summary

The following table summarizes the key quantitative data for **Divin**, essential for accurate stock solution preparation.

Property	Value	Source
Molecular Weight	372.42 g/mol	[4]
Chemical Formula	C ₂₂ H ₂₀ N ₄ O ₂	[4]
CAS Number	1443321-11-6	[4]
Appearance	Light yellow to brown solid powder	[4]
Solubility in DMSO	20 mg/mL (53.70 mM)	[4]
Storage (Powder)	-20°C for 3 years; 4°C for 2 years	[4]
Storage (Stock in DMSO)	-80°C for 6 months; -20°C for 1 month	[4]

Experimental Protocols

Protocol 1: Preparation of a 10 mM Divin Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **Divin** in dimethyl sulfoxide (DMSO).

Materials:

- **Divin** powder
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Sterile, amber microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Water bath sonicator

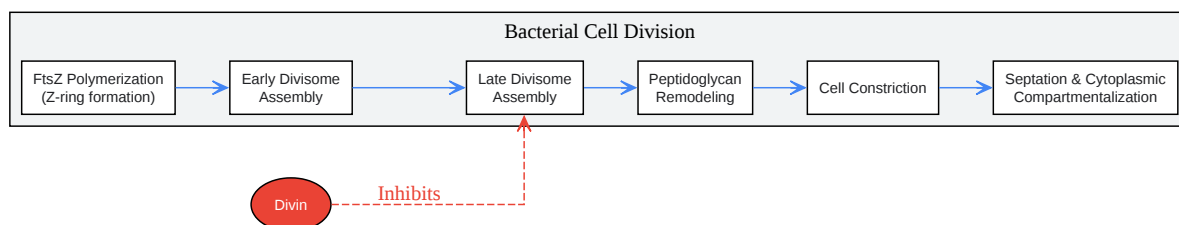
Procedure:

- Calculate the required mass of **Divin**:
 - To prepare 1 mL of a 10 mM stock solution, the required mass of **Divin** is calculated as follows:
 - $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 372.42 \text{ g/mol} \times 1000 \text{ mg/g} = 3.7242 \text{ mg}$
- Weighing **Divin**:
 - Carefully weigh out 3.72 mg of **Divin** powder using a calibrated analytical balance. To ensure accuracy, it is recommended to weigh a slightly larger amount (e.g., 10 mg) and dissolve it in a proportionally larger volume of DMSO, then aliquot.
- Dissolving **Divin** in DMSO:
 - Transfer the weighed **Divin** powder into a sterile amber vial.
 - Add the calculated volume of anhydrous DMSO. For 3.72 mg of **Divin**, add 1 mL of DMSO.
 - Vortex the solution vigorously for 1-2 minutes to aid dissolution.
- Ensuring Complete Dissolution:
 - As complete dissolution may require assistance, place the vial in a water bath sonicator.^[4]
 - Sonicate for 10-15 minutes. Gentle warming in a water bath (not exceeding 37°C) can also be applied to facilitate dissolution.^[4] Visually inspect the solution to ensure no solid particles remain.
- Aliquoting and Storage:
 - Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile, amber microcentrifuge tubes to minimize freeze-thaw cycles.

- Label each aliquot clearly with the compound name, concentration, date of preparation, and solvent.
- Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).[4]

Visualizations

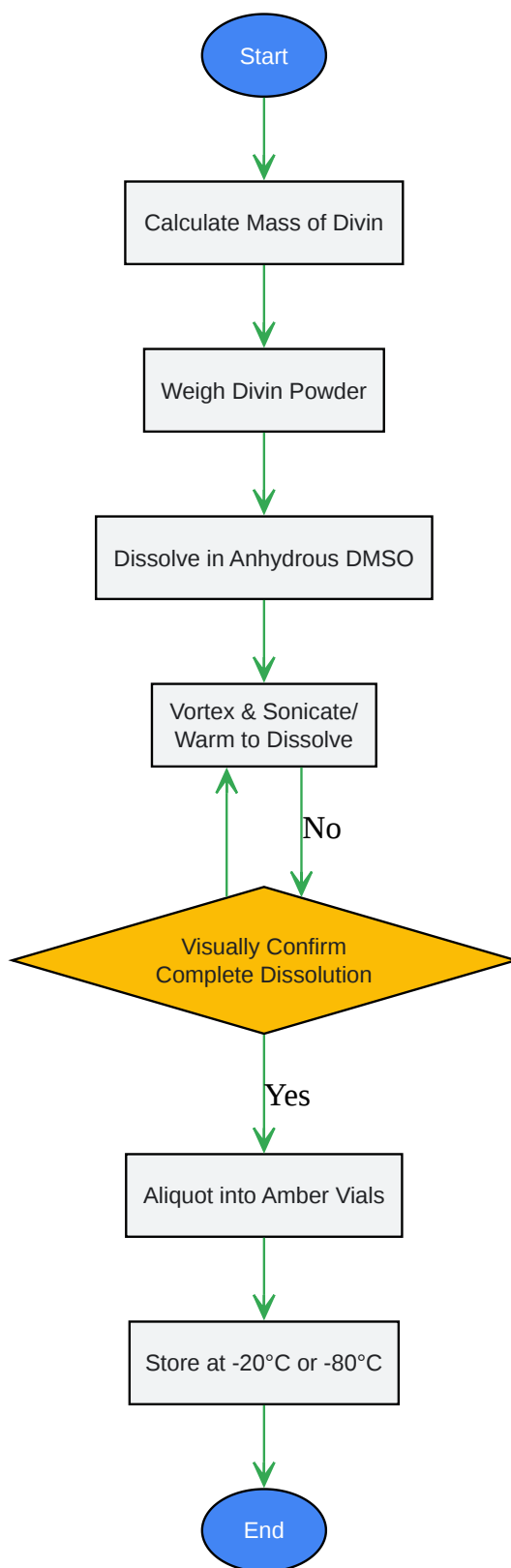
Divin's Mechanism of Action: Disruption of Late Divisome Assembly



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Caption: **Divin** inhibits the assembly of late divisome proteins, disrupting downstream processes.

Experimental Workflow for Preparing Divin Stock Solution



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Caption: A stepwise workflow for the accurate preparation of **Divin** stock solutions.

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References

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